

Experimental Data: Sodium-Diglyme Solvation in Graphite

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Compound Focus: Diglyme-d14

CAS No.: 38086-00-9

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The key study investigates a ternary graphite intercalation compound, which is relevant for sodium-ion battery anodes. The following table summarizes the core findings validated by ^2H NMR on diglyme-d₁₄ [1].

Aspect Investigated	Experimental Method	Key Finding
Molecular Dynamics	Variable-temperature ^2H Solid-State NMR	Two diglyme molecules coordinate rigidly with each Na^+ ion at low temperatures (below 233 K), with only methyl group rotation.
Coordination Structure & Mobility	Variable-temperature ^2H Solid-State NMR	At room temperature , diglyme coordinates weakly to Na^+ through one oxygen atom and rotates around the O-Na axis.
Functional Implication	Analysis of NMR data	The active motion of the sodium-diglyme complex facilitates sodium ion diffusion within the graphite structure.

Detailed Experimental Protocol

Here is a step-by-step methodology for the ^2H NMR validation of sodium ion solvation with diglyme-d₁₄, based on the published research [1].

- **Step 1: Sample Synthesis**

- **Material:** Synthesize a ternary intercalation compound of sodium, deuterated diglyme (diglyme-d₁₄), and graphite. This is achieved via a solution reaction, where the graphite is immersed in a solution containing sodium ions and diglyme-d₁₄ to facilitate co-intercalation.

- **Step 2: NMR Data Acquisition**

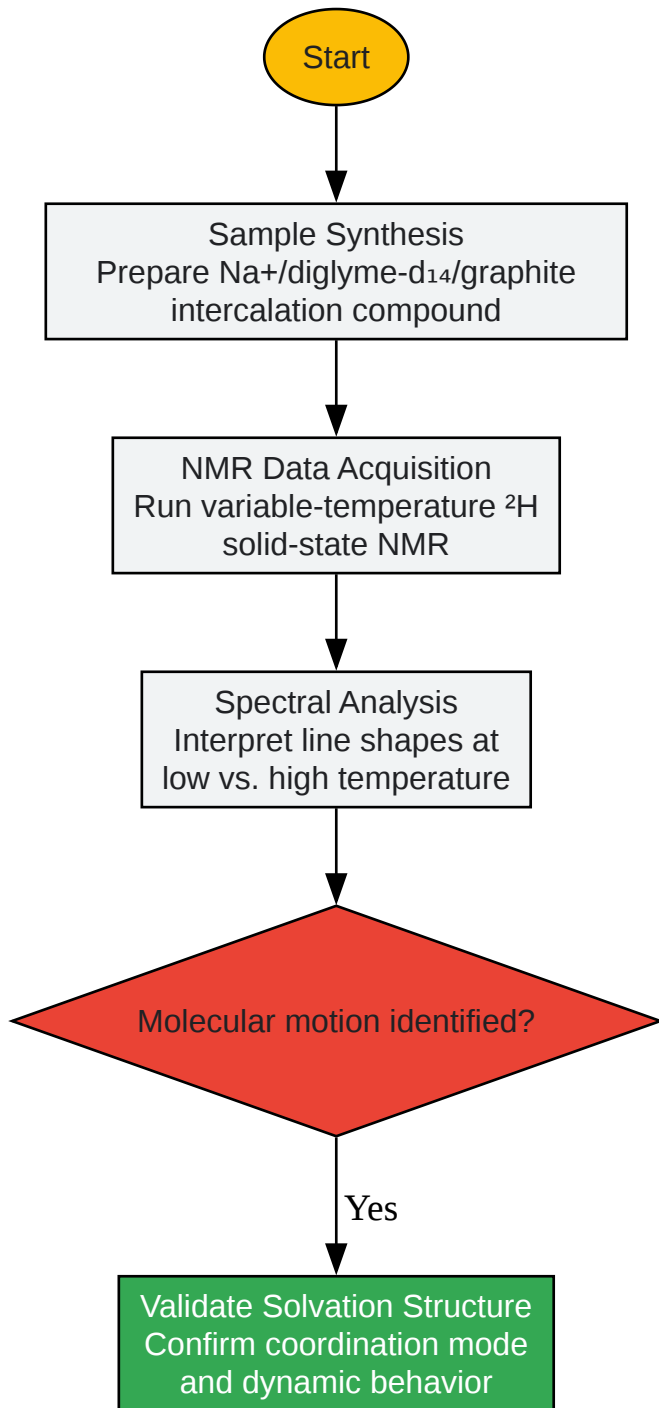
- **Technique:** Perform ²H solid-state NMR spectroscopy.
- **Key Parameters:** Conduct variable-temperature studies, acquiring spectra from low temperatures (e.g., below 233 K) up to room temperature (298 K). ²H NMR is sensitive to molecular motion due to the interaction of the deuterium quadrupole moment with the electric field gradient.

- **Step 3: Spectral Analysis & Interpretation**

- **Rigid Behavior:** At low temperatures, the observed ²H NMR line shape is characteristic of a rigid, coordinated molecule. The only motion detected is the fast rotation of the CD₃ (deuterated methyl) groups.
- **Dynamic Behavior:** At room temperature, the change in the ²H NMR line shape indicates fast, anisotropic motion. The analysis concludes that this motion is a rotation of the entire diglyme-d₁₄ molecule around the Na-O coordination axis.

This experimental workflow for validating the solvation structure is outlined in the following diagram:

Sodium-Diglyme Solvation NMR Validation Workflow



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Key Insights on NMR for Battery Electrolytes

While the data for a direct side-by-side comparison of diglyme with other solvents is limited in the provided results, the broader literature confirms the power of NMR in this field.

- **Versatility of NMR:** NMR spectroscopy is a powerful tool for probing ion solvation structures, ion pairing, and molecular dynamics in battery electrolytes, as studies on sodium systems in carbonates and aqueous NaF solutions confirm [2] [3] [4].
- **Beyond Solvation Studies:** NMR is also critical for studying transport properties (e.g., through Diffusion Ordered Spectroscopy - DOSY) and the decomposition of electrolytes at electrodes, which forms the Solid Electrolyte Interphase (SEI) [2] [3].

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To cite this document: Smolecule. [Experimental Data: Sodium-Diglyme Solvation in Graphite].

Smolecule, [2026]. [Online PDF]. Available at:

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